An In-Depth Technical Guide to S-(2-Hydroxyethyl) 2,2-dimethylpropanethioate

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Compound of Interest

Compound Name:	*S-(2-Hydroxyethyl) 2,2-dimethylpropanethioate*
CAS No.:	*153121-88-1*
Cat. No.:	*B1588437*

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Introduction and Overview

S-(2-Hydroxyethyl) 2,2-dimethylpropanethioate, also known by its common synonym 2-hydroxyethyl thiopivaloate, is a bifunctional organic molecule of increasing interest in synthetic chemistry and materials science. This compound incorporates two key functional groups: a sterically hindered thioester and a primary alcohol. This unique combination offers a versatile platform for sequential and orthogonal chemical modifications. The thioester group provides a reactive site for nucleophilic acyl substitution, while the primary hydroxyl group allows for classic alcohol-based transformations such as oxidation, esterification, or etherification.

This guide serves as a comprehensive technical resource for researchers, chemists, and drug development professionals. It consolidates available physicochemical data, outlines a robust synthetic protocol with mechanistic insights, predicts spectral characteristics, and explores the compound's chemical reactivity. The aim is to provide not just procedural steps, but a deeper understanding of the causality behind its properties and experimental handling, enabling its effective application as a chemical building block.[1]

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Nomenclature and Chemical Identity

Correctly identifying a chemical entity is paramount for reproducibility and safety in research. The following table summarizes the key identifiers for **S-(2-Hydroxyethyl) 2,2-dimethylpropanethioate**.

Identifier	Value	Source(s)
IUPAC Name	S-(2-hydroxyethyl) 2,2-dimethylpropanethioate	[2][3]
CAS Number	153121-88-1	[2][3][4][5]
Molecular Formula	$C_7H_{14}O_2S$	[1][2][3][4]
Molecular Weight	162.25 g/mol	[1][2][3][4]
Synonyms	2-hydroxyethyl thiopivaloate, S-(2-hydroxyethyl)thiopivalate, 1-[(2-hydroxyethyl)sulfanyl]-2,2-dimethylpropan-1-one	[3]
Canonical SMILES	CC(C)(C)C(=O)SCCO	[1][2][3]
InChIKey	LIFQCFNVZCHRCI-UHFFFAOYSA-N	[2][3]

Physicochemical and Computed Properties

While extensive experimental data is not widely published, computational models provide valuable insights into the molecule's behavior. These properties are crucial for predicting solubility, designing reaction conditions, and developing purification strategies.

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Property	Value	Source(s)
Topological Polar Surface Area (TPSA)	62.6 Å²	[2][3]
Octanol/Water Partition Coeff. (XLogP3)	1.4	[2]
Hydrogen Bond Donor Count	1	[3]
Hydrogen Bond Acceptor Count	3	[3]
Rotatable Bond Count	4	[3]
Complexity	115	[2][3]
Storage Temperature	Room Temperature (sealed, dry)	[3]

Expertise Insight: The XLogP3 value of 1.4 suggests moderate lipophilicity, indicating that the compound is likely soluble in a broad range of common organic solvents such as dichloromethane, ethyl acetate, and acetone, with limited solubility in water. The TPSA and hydrogen bond counts confirm the presence of polar functional groups, which govern its chromatographic behavior on silica gel.

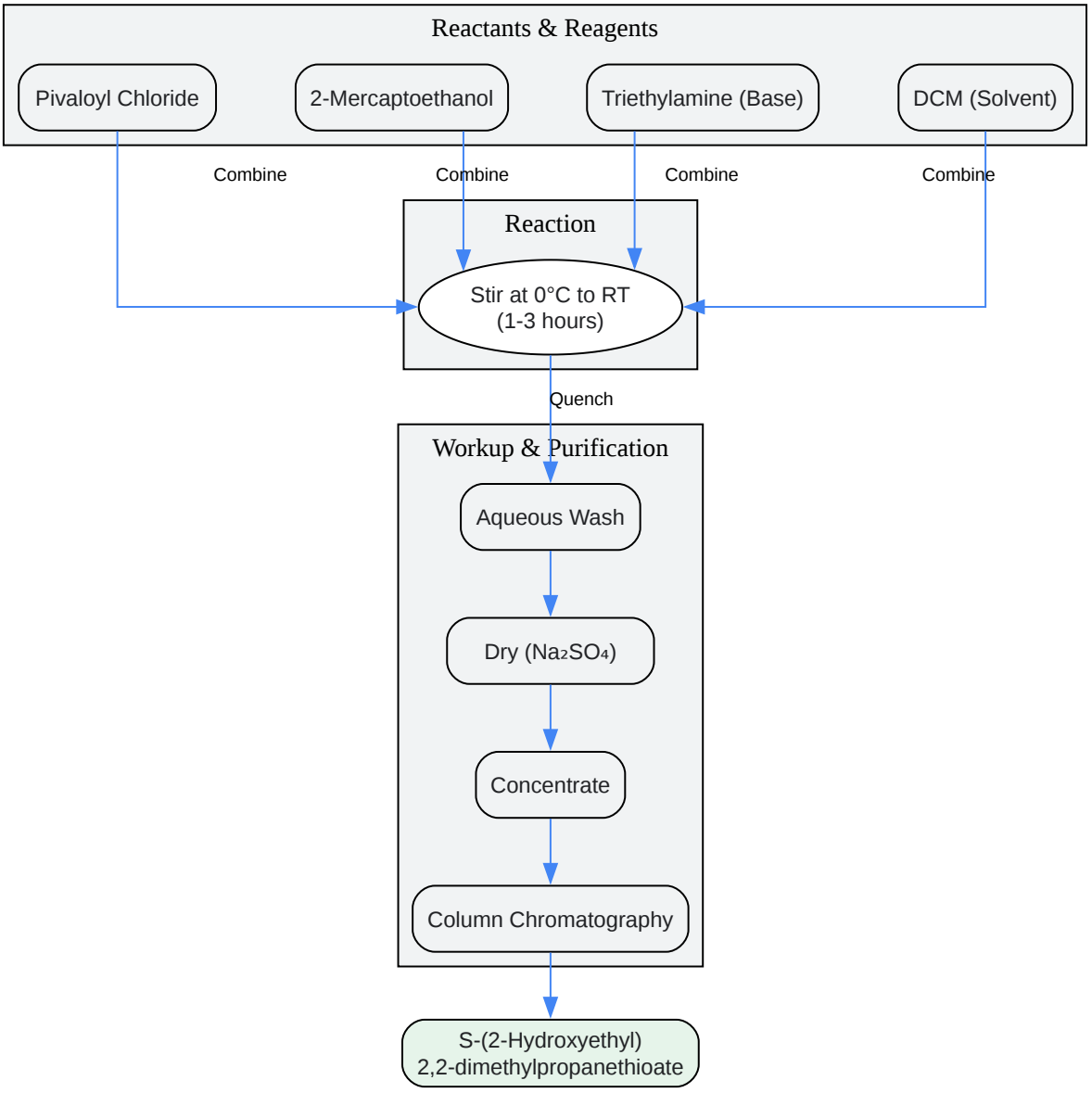
Synthesis and Purification

The most direct and common synthetic route to **S-(2-Hydroxyethyl) 2,2-dimethylpropanethioate** involves the nucleophilic acyl substitution of a pivaloyl derivative with 2-mercaptoethanol.[3][4]

Synthetic Workflow

The reaction proceeds by the attack of the sulfur atom of 2-mercaptoethanol on the electrophilic carbonyl carbon of pivaloyl chloride. A non-nucleophilic base is required to neutralize the hydrochloric acid byproduct.

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Caption: Synthetic workflow for **S-(2-Hydroxyethyl) 2,2-dimethylpropanethioate**.

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Detailed Experimental Protocol

This protocol is a self-validating system designed for high yield and purity.

Materials:

- 2-Mercaptoethanol (1.0 eq)
- Pivaloyl Chloride (1.05 eq)
- Triethylamine (1.1 eq)
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate ($NaHCO_3$)
- Brine (saturated aqueous NaCl)
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for chromatography
- Hexanes/Ethyl Acetate solvent system

Procedure:

- Reaction Setup: To a flame-dried round-bottom flask under an inert atmosphere (N_2 or Ar), add 2-mercaptoethanol (1.0 eq) and anhydrous DCM. Cool the solution to 0 °C in an ice bath.
  - Causality: Anhydrous conditions are critical as pivaloyl chloride readily hydrolyzes with water. The inert atmosphere prevents oxidation of the thiol. Cooling to 0 °C mitigates the exothermic nature of the reaction.
- Reagent Addition: Slowly add triethylamine (1.1 eq) to the stirred solution, followed by the dropwise addition of pivaloyl chloride (1.05 eq).
  - Causality: Triethylamine acts as an acid scavenger, neutralizing the HCl generated. This prevents the protonation of 2-mercaptoethanol, maintaining its nucleophilicity, and drives

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the reaction to completion. A slight excess of the acid chloride ensures full consumption of the starting thiol.

- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for 1-3 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting thiol spot is consumed.

- Aqueous Workup: Quench the reaction by adding water. Transfer the mixture to a separatory funnel and wash sequentially with saturated $NaHCO_3$ solution (2x) and brine (1x).

  - Causality: The $NaHCO_3$ wash removes any unreacted pivaloyl chloride and neutralizes any remaining acidic species, including triethylammonium hydrochloride salt. The brine wash helps to remove residual water from the organic layer.

- Drying and Concentration: Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure to yield the crude product.

- Purification: Purify the crude oil by flash column chromatography on silica gel using a hexanes/ethyl acetate gradient.

  - Causality: Chromatography separates the desired product from non-polar impurities and any residual starting materials, yielding the pure thioester.

Predicted Spectral Characterization

While authenticated spectra should be obtained from suppliers,[6] the expected NMR and MS data can be reliably predicted from the molecular structure. This serves as a benchmark for quality control.

5.1 Predicted ^1H NMR (400 MHz, $CDCl_3$):

- δ 3.75 (t, 2H): Triplet corresponding to the methylene protons adjacent to the hydroxyl group ($-CH_2OH$).

- δ 3.08 (t, 2H): Triplet corresponding to the methylene protons adjacent to the sulfur atom ($-SCH_2-$).

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- δ ~2.0 (br s, 1H): A broad singlet for the hydroxyl proton (-OH), which may be exchangeable with D_2O.
- δ 1.25 (s, 9H): A sharp singlet for the nine equivalent protons of the tert-butyl group.

5.2 Predicted ^{13}C NMR (100 MHz, $CDCl_3$):

- δ ~200: Carbonyl carbon of the thioester.
- δ ~60: Methylene carbon adjacent to the hydroxyl group ($-CH_2OH$).
- δ ~45: Quaternary carbon of the tert-butyl group.
- δ ~30: Methylene carbon adjacent to the sulfur atom ($-SCH_2-$).
- δ ~27: Methyl carbons of the tert-butyl group.

5.3 Mass Spectrometry (ESI+):

- Expected $[M+Na]^+$: 185.06

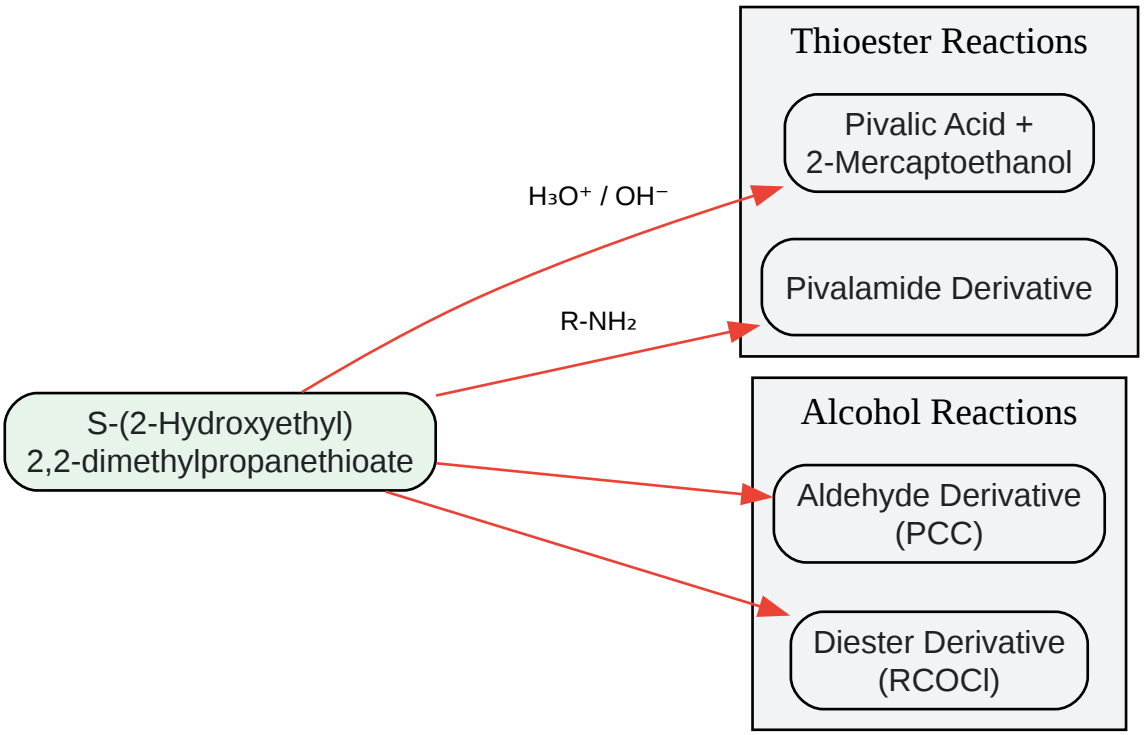
Chemical Reactivity and Stability

The molecule's utility stems from the distinct reactivity of its two functional groups.

Key Reaction Pathways

The thioester is susceptible to nucleophilic attack, while the alcohol can undergo oxidation or substitution reactions. This allows for selective modification at either end of the molecule.

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Caption: Potential reaction pathways for **S-(2-Hydroxyethyl) 2,2-dimethylpropanethioate**.

6.2 Reactivity of the Thioester Moiety: Thioesters are more reactive than their oxygen ester counterparts due to the weaker C-S bond overlap and the better leaving group ability of the thiolate. This moiety is readily cleaved by:

- Hydrolysis: Under acidic or basic conditions to regenerate pivalic acid and 2-mercaptoethanol.
- Nucleophilic Acyl Substitution: Reaction with amines, for example, will readily form amides.

6.3 Reactivity of the Hydroxyl Group: The primary alcohol can be transformed using standard organic chemistry protocols:

- Oxidation: Mild oxidation (e.g., with Pyridinium chlorochromate, PCC) will yield the corresponding aldehyde. Stronger oxidizing agents will produce the carboxylic acid.

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- Esterification/Etherification: The hydroxyl group can be acylated with another acid chloride or converted to an ether, allowing for the extension of the carbon chain or the introduction of new functionalities.

6.4 Stability and Storage: The compound should be stored in a tightly sealed container in a dry environment to prevent hydrolysis of the thioester.[3] While the thioester itself is relatively stable, the free thiol precursor, 2-mercaptoethanol, is prone to air oxidation to form a disulfide, especially at higher pH.[7] Although the sulfur in the final product is less susceptible, prolonged exposure to strong oxidizing agents should be avoided.

Inferred Safety Profile and Handling

No specific safety data sheet (SDS) is broadly available for this compound. Therefore, its handling precautions must be inferred from its structure and the known hazards of its precursors.

- Precursor Hazards: The synthesis involves 2-mercaptoethanol, which is toxic, has a strong and unpleasant odor, and is a skin and eye irritant.[8] Pivaloyl chloride is corrosive and reacts violently with water.
- Handling Recommendations:
  - Always handle **S-(2-Hydroxyethyl) 2,2-dimethylpropanethioate** in a well-ventilated chemical fume hood.
  - Wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves (nitrile or neoprene).
  - Avoid inhalation of vapors and direct contact with skin and eyes.
  - This guide is for informational purposes only. A thorough, site-specific risk assessment must be conducted by qualified personnel before commencing any experimental work.

Potential Research Applications

The bifunctional nature of **S-(2-Hydroxyethyl) 2,2-dimethylpropanethioate** makes it a valuable building block in several areas:

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- Bioconjugation: The thioester can be used as a handle for conjugation to biomolecules, while the hydroxyl group can be functionalized with a reporter tag (like a fluorophore) or a solubility modifier.
- Polymer and Materials Science: It can be used as a monomer or a chain-transfer agent in polymerization reactions. The hydroxyl group allows for its incorporation into polyester or polyurethane backbones.
- Synthetic Chemistry: It serves as a protected form of 2-mercaptoethanol where the thiol is masked as a stable thioester. The hydroxyl group can be modified first, and the thiol can be revealed later via hydrolysis when needed for subsequent reactions.

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